

Application Note: 4-Methyl-6-quinolinamine as an Antimicrobial Scaffold

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Compound of Interest

Compound Name: 4-Methyl-6-quinolinamine

Cat. No.: B13025275

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Abstract & Introduction

4-Methyl-6-quinolinamine is a critical pharmacophore in medicinal chemistry, serving as a "privileged scaffold" for the synthesis of potent antimicrobial, antimalarial, and anticancer agents. While the free amine exhibits intrinsic DNA-binding capabilities via intercalation, its primary utility lies as a precursor for Schiff bases, amides, and metal complexes that demonstrate enhanced lipophilicity and target specificity.

In the context of antimicrobial resistance (AMR), this compound and its derivatives target bacterial DNA gyrase and Topoisomerase IV, sharing mechanistic pathways with fluoroquinolones but offering distinct structure-activity relationships (SAR) that may bypass certain resistance mechanisms. This guide details the handling, derivatization, and biological screening of **4-Methyl-6-quinolinamine**.

Chemical Profile & Handling

Precise identification and handling are prerequisite to reproducible biological data.

Property	Specification
Chemical Name	4-Methyl-6-quinolinamine
Synonyms	6-Amino-4-methylquinoline; 6-Amino-lepidine
CAS Number	53867-94-0 (Distinct from pyridine analogs)
Molecular Formula	C ₁₀ H ₁₀ N ₂
Molecular Weight	158.20 g/mol
Appearance	Yellow to brown crystalline solid
Solubility	Soluble in DMSO, Ethanol, Methanol; Sparingly soluble in water
pKa (Calc.)	~5.6 (Quinoline N), ~4.0 (Amine N)
Storage	2–8°C, protect from light (photosensitive)

Safety Note: This compound is an amine derivative and should be handled as a potential irritant and mutagen. Use full PPE (gloves, goggles, fume hood).

Stock Solution Preparation

Due to the lipophilic nature of the quinoline ring, aqueous solubility is limited.

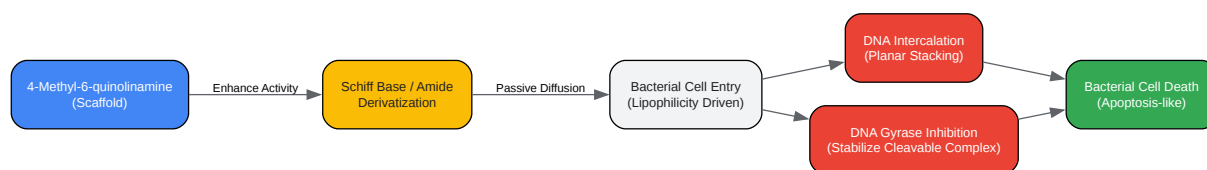
- Solvent: Dimethyl sulfoxide (DMSO) is the preferred solvent for biological stocks.
- Concentration: Prepare a 10 mg/mL or 50 mM master stock.
- Sterilization: Do not autoclave. Use 0.22 µm PTFE syringe filters for sterilization if required, though DMSO is bacteriostatic at high concentrations.

Mechanism of Action (MOA)

The antimicrobial activity of **4-Methyl-6-quinolinamine** derivatives stems from two primary mechanisms:

- DNA Intercalation: The planar tricyclic aromatic system (when derivatized) slides between DNA base pairs, disrupting replication and transcription.
- Enzyme Inhibition: Like other aminoquinolines, these compounds can stabilize the DNA-Gyrase cleavable complex, leading to double-strand breaks and bacterial cell death.

Visualization: Mechanism & Workflow



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Caption: Mechanistic pathway of **4-Methyl-6-quinolinamine** derivatives from synthesis to bacterial target engagement.

Application Protocols

Protocol A: Synthesis of Antimicrobial Schiff Bases (Derivatization)

Rationale: The free amine is often less potent than its imine derivatives. This protocol activates the scaffold.^[1]

Materials: **4-Methyl-6-quinolinamine**, substituted benzaldehyde (e.g., 4-chlorobenzaldehyde), Ethanol (abs.), Glacial acetic acid. Procedure:

- Dissolve 1.0 mmol of **4-Methyl-6-quinolinamine** in 10 mL absolute ethanol.
- Add 1.0 mmol of the chosen aldehyde.
- Add 2-3 drops of glacial acetic acid (catalyst).

- Reflux at 78°C for 4–6 hours. Monitor via TLC (Mobile phase: Hexane:Ethyl Acetate 7:3).
- Cool to room temperature. The Schiff base typically precipitates.
- Filter, wash with cold ethanol, and recrystallize.
- Validation: Confirm structure via ^1H -NMR (look for imine singlet at ~8.5 ppm).

Protocol B: In Vitro Susceptibility Testing (MIC Determination)

Standard: CLSI M07-A10 adapted for hydrophobic compounds.

Objective: Determine the Minimum Inhibitory Concentration (MIC) against *S. aureus* (Gram+) and *E. coli* (Gram-).

Materials:

- Müller-Hinton Broth (MHB)
- 96-well microtiter plates (polystyrene, U-bottom)
- Resazurin dye (0.015%) or MTT (for viability readout)
- Positive Control: Ciprofloxacin (1 mg/mL stock)

Step-by-Step Methodology:

- Inoculum Prep: Adjust bacterial culture to 0.5 McFarland standard (CFU/mL), then dilute 1:100 in MHB to reach CFU/mL.
- Compound Dilution:
 - Add 100 μL of MHB to columns 2–12 of the 96-well plate.

- Add 200 μL of Compound Stock (diluted to 2x starting concentration, e.g., 512 $\mu\text{g/mL}$ in MHB < 2% DMSO) to column 1.
- Perform serial 2-fold dilutions from column 1 to 10. Discard 100 μL from column 10.
- Controls:
 - Column 11: Growth Control (Bacteria + Solvent only).
 - Column 12: Sterility Control (Media only).
- Inoculation: Add 100 μL of bacterial suspension to wells 1–11. Final volume = 200 μL .
- Incubation: 37°C for 18–24 hours.
- Readout:
 - Add 30 μL Resazurin (0.015%) and incubate for 1–4 hours.
 - Blue = No Growth (Inhibition). Pink = Growth (Metabolic reduction).
 - MIC = Lowest concentration well that remains blue.

Protocol C: Biofilm Inhibition Assay

Rationale: Quinolines are noted for antibiofilm potential. This assay quantifies the prevention of biofilm formation.

- Seeding: In a 96-well flat-bottom plate, add 100 μL of bacterial suspension (CFU/mL in MHB + 1% Glucose).
- Treatment: Add 100 μL of **4-Methyl-6-quinolinamine** (at sub-MIC concentrations: 1/2 MIC, 1/4 MIC).
- Incubation: Incubate statically at 37°C for 24–48 hours to allow biofilm maturation.
- Washing: Gently discard supernatant. Wash wells

with PBS to remove planktonic cells.

- Staining: Add 200 μ L 0.1% Crystal Violet for 15 mins.
- Elution: Wash with water, dry, then solubilize stain with 200 μ L 33% Acetic Acid.
- Quantification: Measure Absorbance at 590 nm.

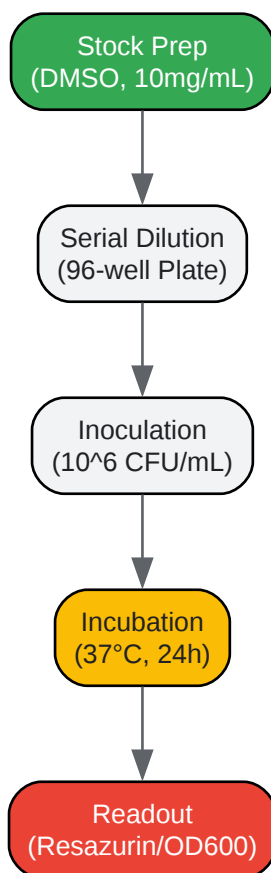
Data Analysis & Expected Results

Researchers should structure their results using the following template to ensure comparability.

Compound ID	R-Group (Schiff Base)	MIC <i>S. aureus</i> (μ g/mL)	MIC <i>E. coli</i> (μ g/mL)	Biofilm Inhibition (%)
4M-6Q (Parent)	-NH ₂ (Free Amine)	64 - 128	> 256	10 - 15%
Derivative A	4-Cl-Benzylidene	4 - 8	16 - 32	45 - 60%
Derivative B	4-NO ₂ -Benzylidene	2 - 4	8 - 16	> 70%
Ciprofloxacin	(Control)	< 1	< 1	N/A

Note: The parent amine (4M-6Q) typically shows moderate to low activity. Derivatization (A/B) usually enhances potency by increasing lipophilicity (LogP) and facilitating cell wall penetration.

Experimental Workflow Diagram



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Caption: Standardized high-throughput screening workflow for quinoline derivatives.

References

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